

Application Notes for Octol: Understanding its Use and Extreme Hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octol

Cat. No.: B13765986

[Get Quote](#)

Introduction

Octol is a high-explosive, melt-castable mixture primarily composed of HMX (High-Melting Explosive or octogen) and TNT (Trinitrotoluene).[1][2][3] Formulations commonly consist of 70-75% HMX and 25-30% TNT.[2] Its primary applications are military, including use in shaped charges and warheads for guided missiles and submunitions.[1][2][4] The high-performance characteristics of **Octol**, specifically its high detonation velocity, allow for the creation of smaller and lighter explosive charges, which is a significant advantage for advanced weaponry like guided missiles.[2]

Disclaimer: **Octol** is a highly dangerous and sensitive explosive material. It is not intended for use in standard research, scientific, or drug development laboratories. The handling, synthesis, or use of **Octol** is restricted to specialized energetic materials research facilities and military installations with stringent safety protocols and infrastructure designed to mitigate the risk of accidental detonation. The information provided herein is for educational and safety awareness purposes only and should not be construed as a guide for its use.

Hazards and Safety Summary

Octol and its primary component, HMX, are classified as Division 1.1 explosives, indicating a mass explosion hazard.[5][6] This means that if initiated, the entire mass of the material may detonate almost instantaneously. The primary hazards are associated with extreme sensitivity to shock, friction, and heat.[7][8]

In addition to the explosive hazard, HMX can be harmful if swallowed and may cause damage to the central nervous system, leading to symptoms such as irritability, drowsiness, and seizures.[\[5\]](#)[\[9\]](#)

Table 1: Quantitative Data for HMX (Primary Component of **Octol**)

Property	Value
Hazard Classification	Division 1.1 Explosive [5] [6]
Detonation Velocity	8.55 mm/ μ s (for Octol) [2]
Acute Oral Toxicity	LD50 (rats): 2000-6500 mg/kg [5]
Aquatic Toxicity	LC50 (Pimephales promelas, 96 hs): 15 mg/L [5]
Health Hazards	Can be harmful if swallowed. [5] May cause damage to organs through prolonged or repeated exposure. [9] Can affect the central nervous system. [5]
Physical State	Solid [5]

Protocols for Safe Handling of Energetic Materials in a Specialized Laboratory Setting

Due to the extreme danger, detailed experimental protocols for **Octol** are not publicly available and are outside the scope of any standard laboratory. However, general safety principles for handling highly energetic materials in a specialized and authorized setting are provided below. These are not instructions for handling **Octol** but rather a framework for risk assessment and control.

1. Pre-Experiment Hazard Assessment and Authorization

- Substitution: The first and most critical step is to determine if a less hazardous substitute can be used.
- Authorization: All work with high explosives requires prior approval from the institution's safety committee and principal investigator.[\[10\]](#)[\[11\]](#)

- Scale: The quantity of energetic material must be minimized to the smallest amount necessary for the experiment.[\[10\]](#)
- Standard Operating Procedure (SOP): A detailed, lab-specific SOP must be written and approved before any work begins.[\[11\]](#)

2. Engineering Controls and Facility Requirements

- Dedicated Work Area: All work must be conducted in a designated area, specifically designed for handling explosives. This includes the use of a fume hood and a properly rated safety shield.[\[10\]](#)
- Ventilation: Adequate ventilation is crucial to prevent the accumulation of any potentially flammable or toxic vapors.[\[7\]](#)
- Grounding: All equipment and containers must be properly grounded to prevent static discharge, which can be an ignition source.[\[12\]](#)
- Storage: Explosives must be stored in approved magazines, away from incompatible materials, heat, and sources of ignition.[\[7\]](#)[\[13\]](#)[\[14\]](#) Separation distances from other buildings must be maintained.[\[15\]](#)

3. Personal Protective Equipment (PPE)

- Flame-Resistant Lab Coat: A lab coat made of a material like Nomex is required.[\[12\]](#)
- Eye and Face Protection: Safety goggles and a face shield are mandatory.[\[10\]](#)
- Gloves: Chemical-resistant gloves appropriate for the specific materials being handled should be worn.[\[12\]](#)
- Specialized PPE: Depending on the specific task, additional protective gear such as blast shields or Kevlar protection may be necessary.[\[14\]](#)

4. Safe Work Practices

- No Working Alone: Never work with highly energetic materials when you are alone in the laboratory.[\[11\]](#)

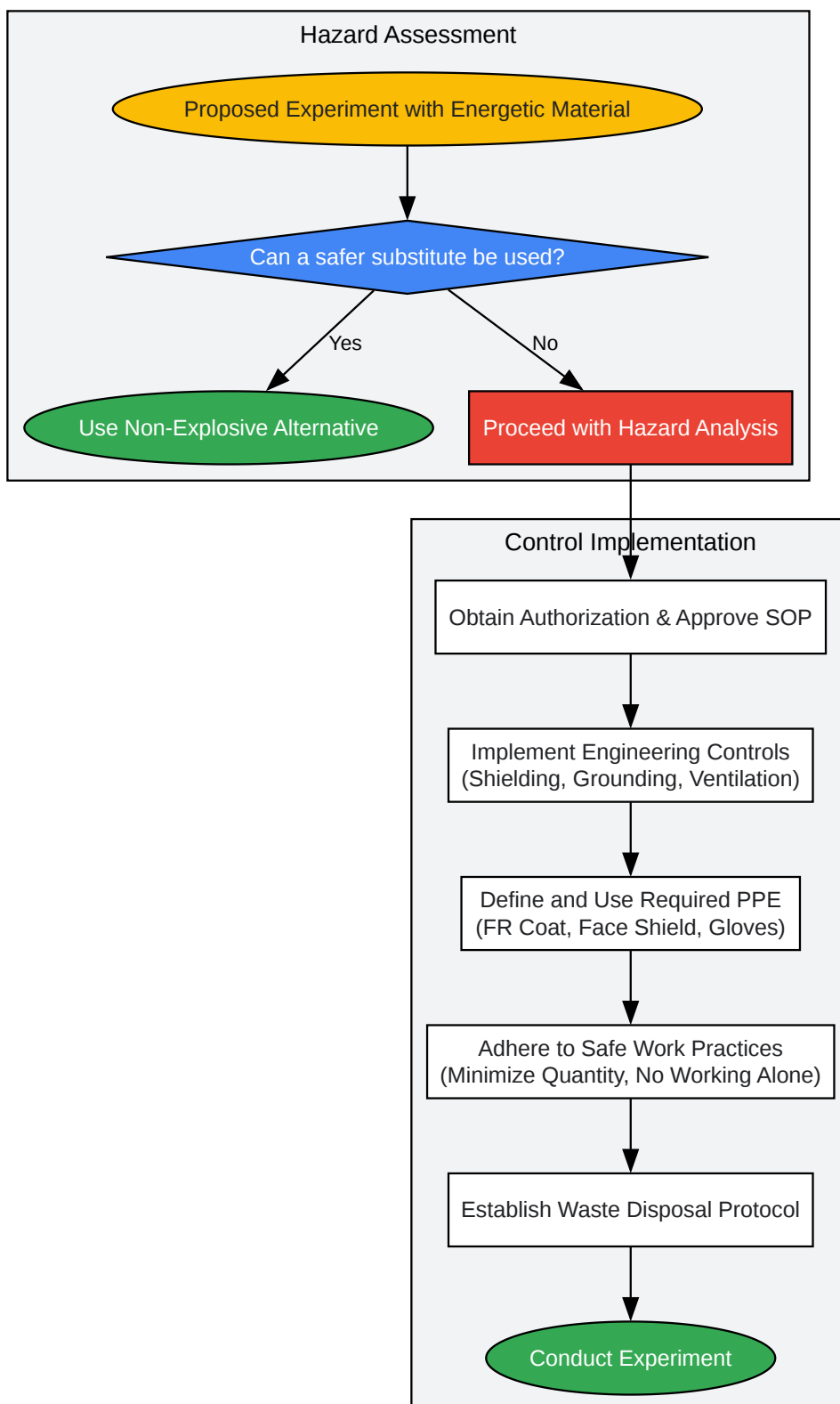
- **Avoid Ignition Sources:** Keep the work area free of heat, sparks, open flames, and other potential ignition sources.[\[12\]](#)
- **Handling Tools:** Use non-sparking tools made of materials like wood or plastic. Avoid metal spatulas or ground-glass joints that can create friction.[\[10\]](#)[\[16\]](#)
- **Cleanliness:** Maintain a scrupulously clean work area. Do not allow explosive residues to accumulate.[\[12\]](#)
- **Transportation:** Minimize the transport of explosive materials. When necessary, use non-conductive, enclosed containers and transport detonators separately from other explosives.[\[16\]](#)

5. Waste Disposal

- **Segregation:** All waste contaminated with explosive material must be collected separately from regular laboratory waste.[\[17\]](#)
- **Prompt Disposal:** Do not allow explosive waste to accumulate.[\[12\]](#)
- **Authorized Disposal:** Disposal must be handled by authorized personnel or a specialized disposal company in accordance with all regulations.[\[17\]](#)

Logical Workflow for Hazard Assessment of Energetic Materials

The following diagram illustrates the decision-making process and necessary controls for handling potentially explosive materials.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing and controlling hazards associated with energetic materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. parchem.com [parchem.com]
- 2. Octol - Wikipedia [en.wikipedia.org]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. bulletpicker.com [bulletpicker.com]
- 5. austinpowder.com [austinpowder.com]
- 6. Octol | C₁₁H₁₃N₁₁O₁₄ | CID 62133 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. msdsdigital.com [msdsdigital.com]
- 8. petroexplo.com [petroexplo.com]
- 9. detotec.com [detotec.com]
- 10. 8.1 Explosives | Environment, Health and Safety [ehs.cornell.edu]
- 11. Explosives and Reactive Chemicals | Research Safety [researchsafety.uky.edu]
- 12. research.wayne.edu [research.wayne.edu]
- 13. triumvirate.com [triumvirate.com]
- 14. chemicals.co.uk [chemicals.co.uk]
- 15. hse.gov.uk [hse.gov.uk]
- 16. youtube.com [youtube.com]
- 17. unipd.it [unipd.it]
- To cite this document: BenchChem. [Application Notes for Octol: Understanding its Use and Extreme Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13765986#standard-laboratory-procedures-for-handling-octol-safely]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com